

Essential Safety and Disposal Guidance for SNX2-1-108

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Compound of Interest

Compound Name: SNX2-1-108

Cat. No.: B13437647

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Disclaimer: A specific Safety Data Sheet (SDS) for **SNX2-1-108** was not publicly available at the time of this writing. The following information is based on general best practices for handling chemical compounds of unknown toxicity and hazard. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific disposal procedures and conduct a thorough risk assessment before handling this compound.

SNX2-1-108 is identified as a CDK8 kinase inhibitor. As with any research chemical, proper handling and disposal are paramount to ensure laboratory safety and environmental protection. The following guide provides a framework for the safe management of **SNX2-1-108**.

Chemical and Physical Properties

Due to the absence of a specific Safety Data Sheet, a comprehensive list of quantitative data is unavailable. The following information has been compiled from supplier data.

Property	Value
Molecular Formula	C ₂₁ H ₁₆ N ₄
Molecular Weight	324.38 g/mol
Physical Appearance	No data available
Solubility	No data available
Storage	No data available

Standard Operating Procedure for Disposal

The disposal of **SNX2-1-108** must be conducted in accordance with local, state, and federal regulations. The following is a general procedure for the disposal of research-grade chemical waste of unknown hazard.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (nitrile or neoprene recommended).

2. Waste Segregation and Collection:

- Do not mix **SNX2-1-108** waste with other chemical waste streams unless explicitly permitted by your institution's EHS department.
- Collect all solid waste (e.g., contaminated gloves, weigh paper, pipette tips) in a designated, properly labeled, and sealable hazardous waste container.
- Collect all liquid waste containing **SNX2-1-108** in a separate, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the solvents used.

3. Labeling:

- Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**SNX2-1-108**," and the approximate concentration and quantity of the waste. Include the date of accumulation.

4. Storage of Waste:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Follow your institution's guidelines for the temporary storage of hazardous waste.

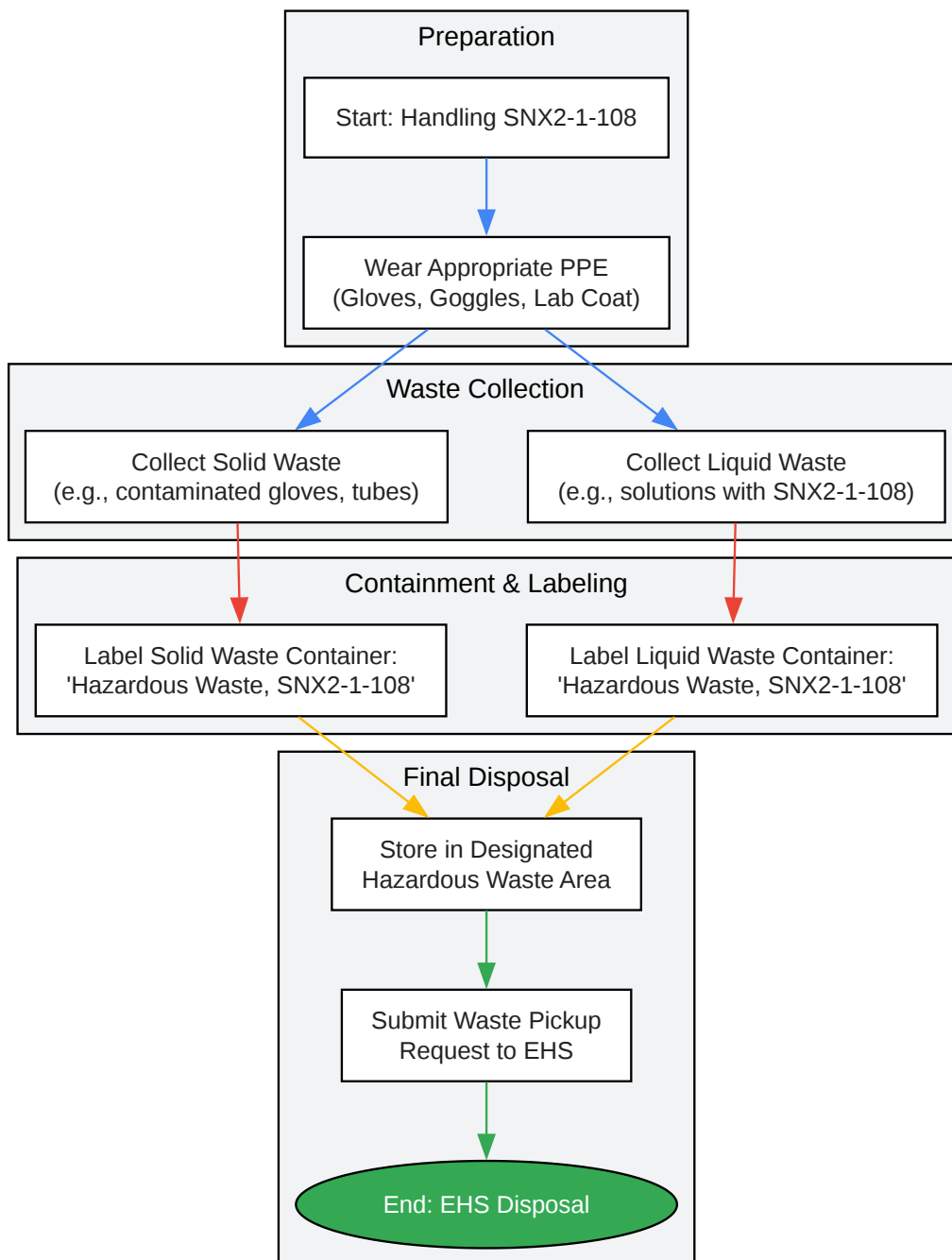
5. Disposal Request:

- When the container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS department.
- Do not dispose of **SNX2-1-108** down the drain or in regular trash.

Experimental Workflow for Disposal

The following diagram illustrates a generalized workflow for the proper disposal of **SNX2-1-108**.

General Disposal Workflow for SNX2-1-108

[Click to download full resolution via product page](#)Caption: General workflow for the safe disposal of **SNX2-1-108**.

- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for SNX2-1-108]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13437647#snx2-1-108-proper-disposal-procedures\]](https://www.benchchem.com/product/b13437647#snx2-1-108-proper-disposal-procedures)

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